

# 7-Fluoro-2-methylquinoline safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 7-Fluoro-2-methylquinoline

Cat. No.: B075012

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## Technical Support Center: 7-Fluoro-2-methylquinoline

This technical support center provides essential safety information, handling precautions, and troubleshooting guidance for researchers, scientists, and drug development professionals working with **7-Fluoro-2-methylquinoline**.

## Troubleshooting Guide & FAQs

**Q1:** What are the primary hazards associated with **7-Fluoro-2-methylquinoline**?

**A1:** **7-Fluoro-2-methylquinoline** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

**Q2:** I accidentally got some **7-Fluoro-2-methylquinoline** powder on my gloves and a small amount on my forearm. What is the immediate first aid protocol?

**A2:** Immediately initiate the following first aid measures:

- Skin Contact: Wash the affected skin thoroughly with plenty of soap and water.[3][4] Remove all contaminated clothing and shoes. If skin irritation persists, seek medical attention.[4]
- Contaminated Clothing: Take off contaminated clothing and wash it before reuse.[3]

Q3: What should I do if I suspect I have inhaled dust from **7-Fluoro-2-methylquinoline**?

A3: If you inhale dust from this compound, move to an area with fresh air immediately. If you experience breathing difficulties or other symptoms, seek medical attention.[4][5]

Q4: What is the correct procedure for cleaning up a small spill of **7-Fluoro-2-methylquinoline** powder in the lab?

A4: For a small spill, follow these steps:

- Ensure Safety: Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a respirator.
- Containment: Avoid generating dust.[6][7]
- Clean-up: Carefully sweep or shovel the spilled solid into a suitable, labeled container for disposal.[4][8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste as hazardous material in accordance with local regulations. [4]

Q5: How should **7-Fluoro-2-methylquinoline** be stored?

A5: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[4][6][8] It is recommended to keep it refrigerated.[8]

## Safety Data & Physical Properties

Property	Value	Citation
Molecular Formula	C <sub>10</sub> H <sub>8</sub> FN	<a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Molecular Weight	161.18 g/mol	<a href="#">[2]</a> <a href="#">[9]</a>
Appearance	White to Yellow to Orange powder to crystal	
Purity	>97% or >98.0%	<a href="#">[2]</a>
CAS Number	1128-74-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Storage Temperature	Room temperature or refrigerated	<a href="#">[8]</a> <a href="#">[9]</a>
Hazard Classifications	GHS Codes	Citation
Skin Irritation (Category 2)	H315	<a href="#">[1]</a> <a href="#">[2]</a>
Eye Irritation (Category 2)	H319	<a href="#">[1]</a> <a href="#">[2]</a>
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols & Handling

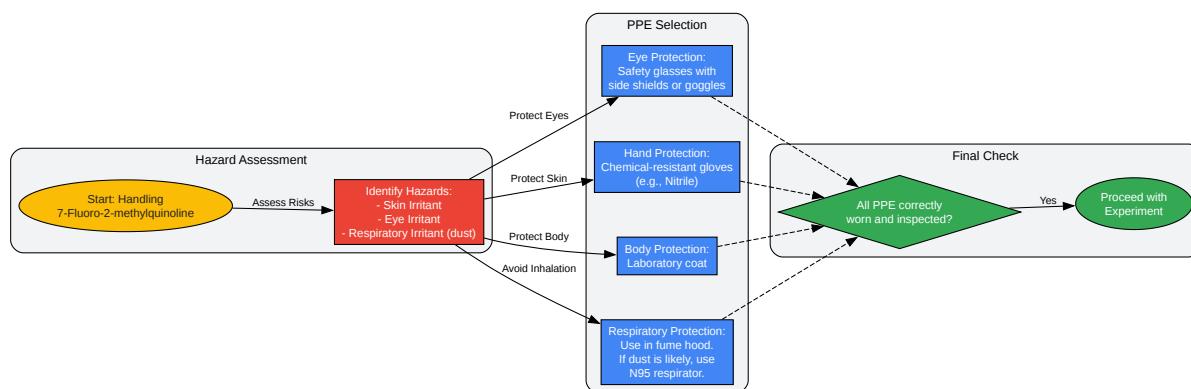
General Handling Precautions:

- Handle only in a well-ventilated area, preferably under a chemical fume hood.[\[7\]](#)[\[8\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]](#)

- Wear appropriate personal protective equipment (PPE).[6][8]

#### Personal Protective Equipment (PPE) Selection:

The following diagram outlines the decision-making process for selecting the appropriate PPE when working with **7-Fluoro-2-methylquinoline**.

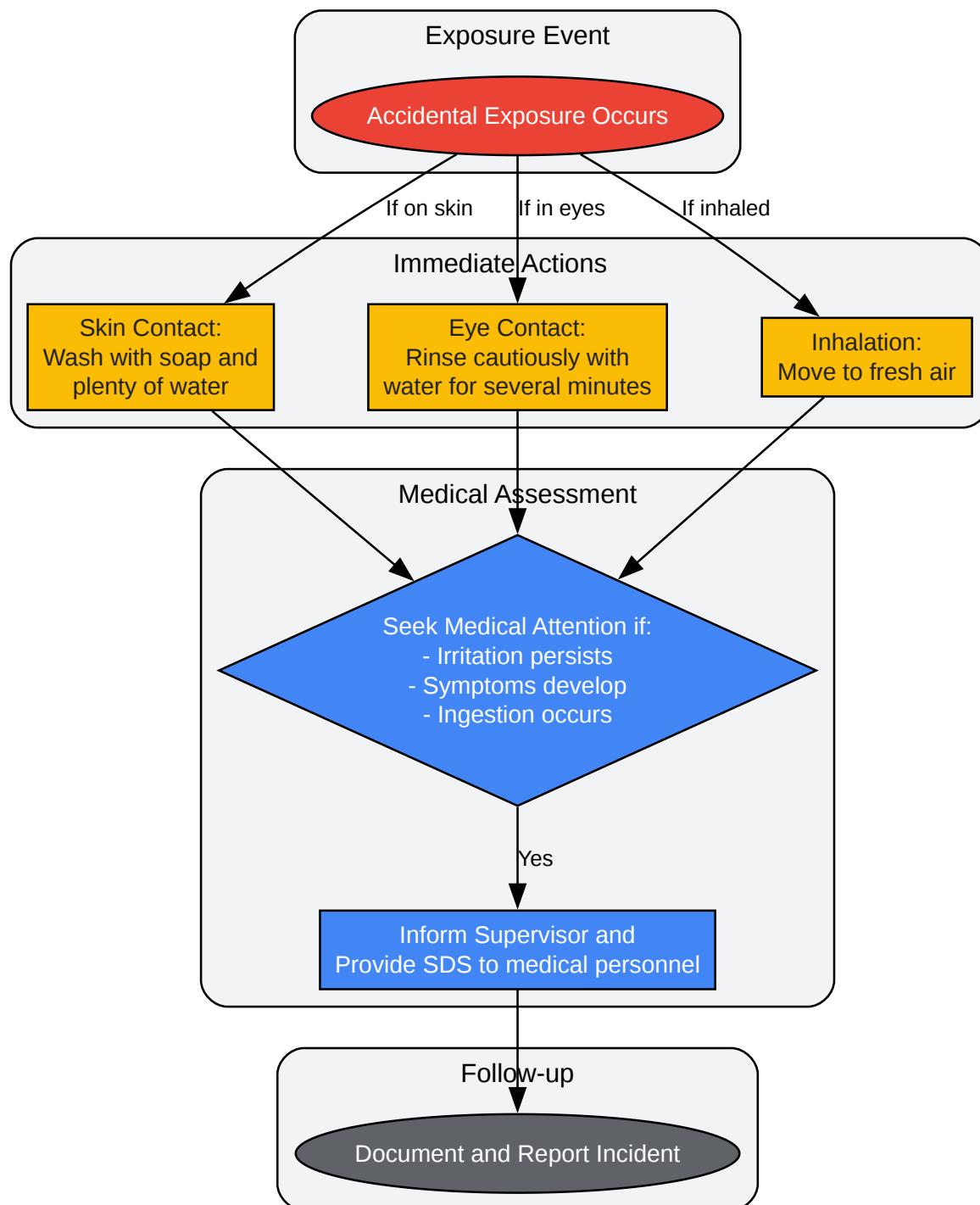


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Caption: PPE selection workflow for **7-Fluoro-2-methylquinoline**.

#### Emergency Response Workflow for Accidental Exposure:

This workflow outlines the immediate steps to take in case of accidental exposure to **7-Fluoro-2-methylquinoline**.

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Caption: Emergency response for accidental exposure.

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